

An In-Depth Technical Guide to Triundecanoin: From Molecular Characteristics to Advanced Applications

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Compound of Interest

Compound Name: *Triundecanoin*

Cat. No.: *B052979*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Triundecanoin, a triglyceride composed of three undecanoic acid chains esterified to a glycerol backbone, is a molecule of increasing interest in various scientific and industrial sectors. This technical guide provides a comprehensive overview of **Triundecanoin**, detailing its physicochemical properties, synthesis, and analytical methodologies. It further explores its applications in drug delivery systems, its metabolic fate, and its toxicological profile, offering a valuable resource for professionals in research and drug development.

Core Molecular and Physical Properties

Triundecanoin is a saturated triglyceride with the chemical formula $C_{36}H_{68}O_6$ and a molecular weight of approximately 596.92 g/mol ^[1]. Its structure consists of a glycerol molecule esterified with three molecules of undecanoic acid, an 11-carbon saturated fatty acid.

Property	Value	Reference
Chemical Formula	C36H68O6	[1]
Molecular Weight	596.92 g/mol	[1]
CAS Number	13552-80-2	[1]
Synonyms	Glyceryl triundecanoate, Trihendecanoin	[1]
Physical State	Solid at room temperature	

Synthesis and Purification

The synthesis of **Triundecanoin** can be achieved through both chemical and enzymatic methods. Enzymatic synthesis is often preferred due to its specificity and milder reaction conditions, which minimize the formation of byproducts.

Experimental Protocol: Enzymatic Synthesis of Triundecanoin

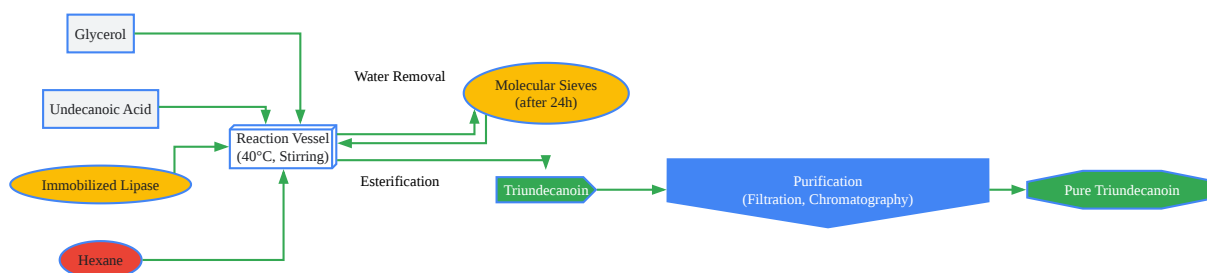
This protocol describes a lipase-catalyzed esterification of glycerol with undecanoic acid.

Materials:

- Glycerol
- Undecanoic acid
- Immobilized lipase (e.g., Novozym 435)
- Organic solvent (e.g., hexane)
- Molecular sieves
- Magnetic stirrer
- Reaction vessel

Methodology:

- To a reaction vessel, add glycerol and undecanoic acid in a 1:3 molar ratio.
- Add the organic solvent (hexane) to dissolve the reactants.
- Add the immobilized lipase to the mixture. The amount of lipase will depend on the specific activity of the enzyme preparation.
- Place the reaction vessel on a magnetic stirrer and maintain a constant temperature (e.g., 40°C).
- After 24 hours, add molecular sieves to the reaction mixture to remove the water produced during the esterification, thereby shifting the equilibrium towards product formation.
- Continue the reaction for an additional 24 hours or until the desired conversion is achieved.
- Monitor the reaction progress using techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the immobilized enzyme can be recovered by filtration for potential reuse.
- The product, **Triundecanoin**, can be purified from the reaction mixture by removing the solvent under reduced pressure and then employing techniques such as column chromatography.



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Fig. 1: Enzymatic synthesis workflow for **Triundecanoin**.

Analytical Methods for Quantification

Accurate quantification of **Triundecanoin** in various matrices is crucial for research and development. Chromatographic techniques are most commonly employed for this purpose.

Quantification in Biological Matrices

Sample Preparation:

- Liquid-Liquid Extraction (LLE): A common method to extract lipids like **Triundecanoin** from aqueous biological samples (e.g., plasma, tissue homogenates).
- Solid-Phase Extraction (SPE): Can be used for cleanup and concentration of the analyte.

Analytical Techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): After derivatization to form volatile esters (e.g., fatty acid methyl esters), GC-MS provides high sensitivity and specificity for quantification.

- Liquid Chromatography-Mass Spectrometry (LC-MS): Allows for the direct analysis of the intact triglyceride molecule, often with high-resolution mass spectrometry for accurate identification and quantification.

For endogenous analytes, where a blank matrix is unavailable, strategies such as the use of a surrogate matrix or a stable isotope-labeled internal standard are recommended for accurate calibration.

Applications in Drug Delivery

Triundecanoin's lipophilic nature makes it a promising excipient for the formulation of drug delivery systems for hydrophobic drugs, aiming to enhance their solubility, stability, and bioavailability.

Nanoemulsion-Based Drug Delivery

Nanoemulsions are kinetically stable colloidal dispersions of oil and water, stabilized by surfactants, with droplet sizes typically in the range of 20-200 nm. **Triundecanoin** can serve as the oil phase in these formulations.

Experimental Protocol: Preparation of a **Triundecanoin**-Based Nanoemulsion

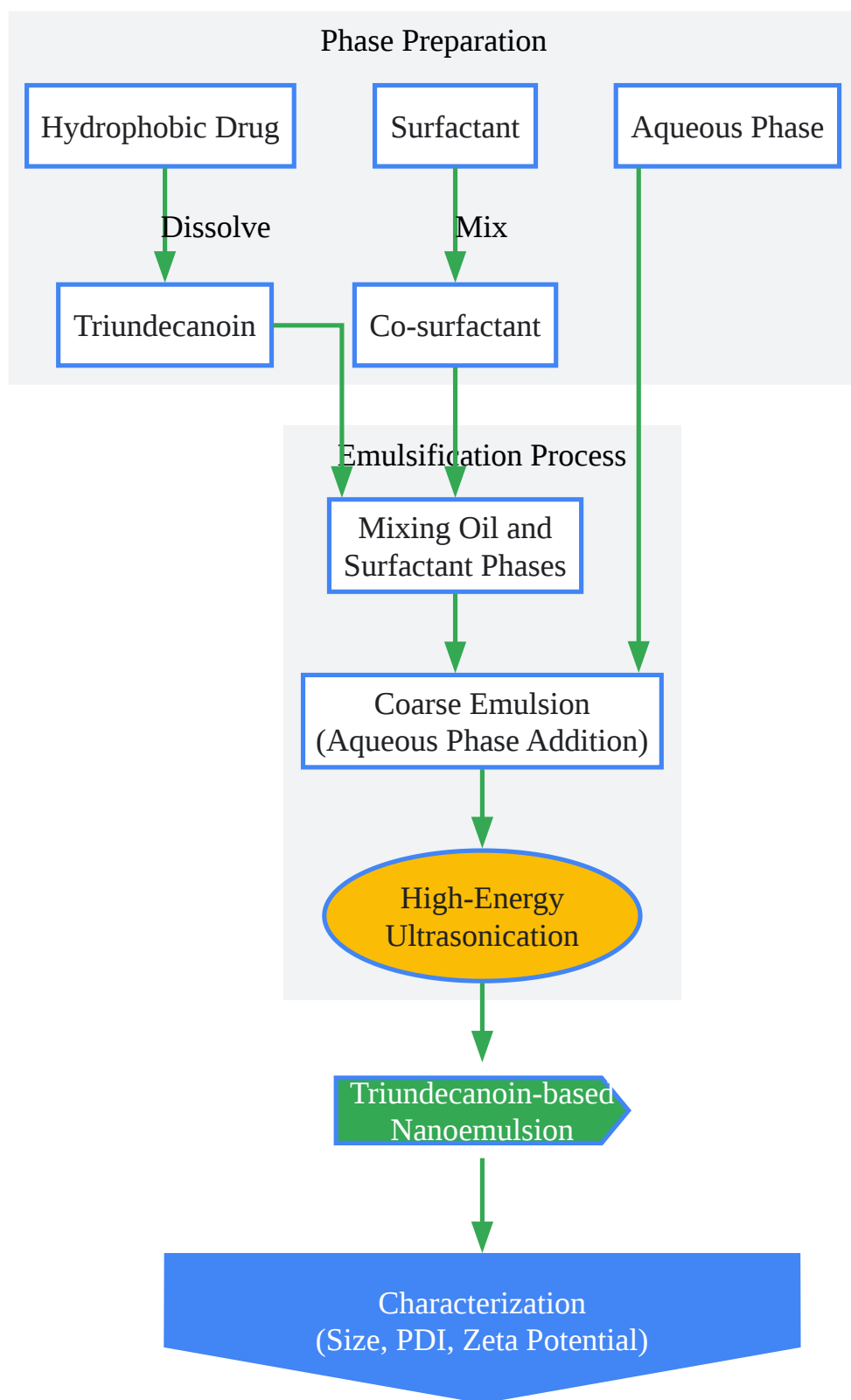
This protocol outlines the preparation of an oil-in-water (O/W) nanoemulsion using a high-energy method (ultrasonication).

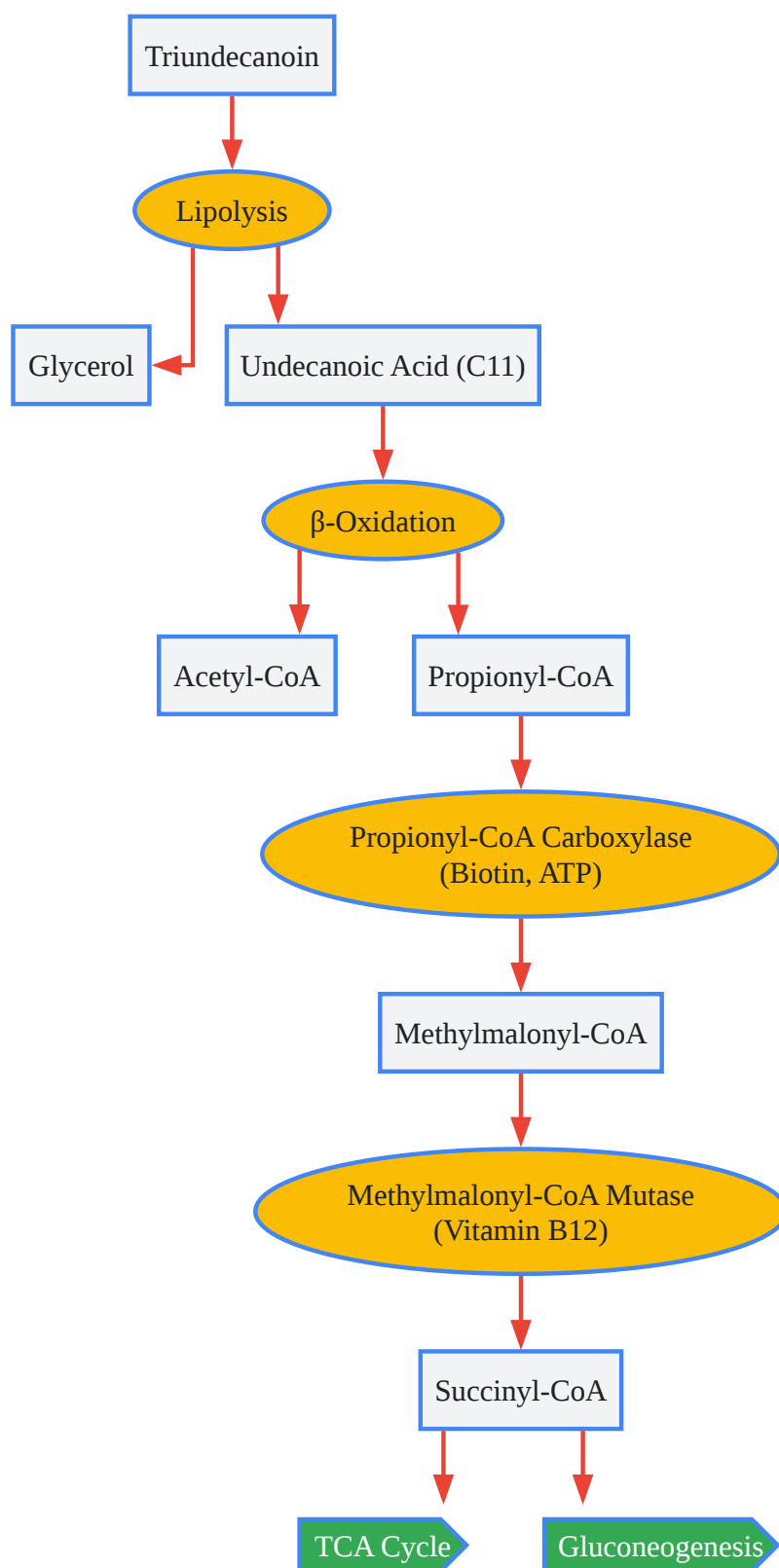
Materials:

- **Triundecanoin** (oil phase)
- Hydrophobic drug
- Surfactant (e.g., Tween 80)
- Co-surfactant (e.g., Transcutol®)
- Deionized water (aqueous phase)
- Ultrasonicator

Methodology:

- Dissolve the hydrophobic drug in **Triundecanoin** to prepare the oil phase.
- In a separate vessel, mix the surfactant and co-surfactant.
- Add the oil phase to the surfactant/co-surfactant mixture and stir until a homogenous mixture is obtained.
- Slowly add the aqueous phase to the oil-surfactant mixture under continuous stirring.
- Subject the resulting coarse emulsion to high-energy ultrasonication. The duration and power of sonication should be optimized to achieve the desired droplet size and polydispersity index (PDI).
- Characterize the resulting nanoemulsion for droplet size, PDI, zeta potential, and drug encapsulation efficiency.





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References

- 1. Triundecanoin | C₃₆H₆₈O₆ | CID 83574 - PubChem [pubchem.ncbi.nlm.nih.gov]
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